

1-(2-Fluorophenyl)piperazine safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(2-Fluorophenyl)piperazine

Cat. No.: B089578

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **1-(2-Fluorophenyl)piperazine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-(2-Fluorophenyl)piperazine**, a chemical compound frequently used in pharmaceutical research and development. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing potential health risks.

Hazard Identification and Classification

1-(2-Fluorophenyl)piperazine is classified as a hazardous substance. The following tables summarize its hazard classifications and statements according to the Globally Harmonized System (GHS).

Table 1: GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Irritation	Category 2
Eye Irritation	Category 2A
Specific Target Organ Toxicity - Single Exposure	Category 3 (Respiratory system)

Table 2: Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H302	Harmful if swallowed.[1]
Hazard	H312	Harmful in contact with skin.[1]
Hazard	H315	Causes skin irritation.[1][2]
Hazard	H319	Causes serious eye irritation. [1][2]
Hazard	H332	Harmful if inhaled.[1]
Hazard	H335	May cause respiratory irritation.[2][3]
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[1][2][4]
Precautionary	P264	Wash skin thoroughly after handling.[1][2][5]
Precautionary	P270	Do not eat, drink or smoke when using this product.[1][5]
Precautionary	P271	Use only outdoors or in a well-ventilated area.[1][2]
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][2][4][5]
Precautionary	P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
Precautionary	P302+P352	IF ON SKIN: Wash with plenty of water.[1][2][5]
Precautionary	P304+P340	IF INHALED: Remove person to fresh air and keep

comfortable for breathing.[1][2]
[5]

Precautionary

P305+P351+P338

IF IN EYES: Rinse cautiously
with water for several minutes.
Remove contact lenses, if
present and easy to do.
Continue rinsing.[1][3]

Precautionary

P330

Rinse mouth.[1][5]

Precautionary

P362+P364

Take off contaminated clothing
and wash it before reuse.[1][2]
[5]

Precautionary

P403+P233

Store in a well-ventilated
place. Keep container tightly
closed.[1][2]

Precautionary

P405

Store locked up.[1][2][5]

Precautionary

P501

Dispose of contents/container
to an appropriate treatment
and disposal facility in
accordance with applicable
laws and regulations.[1][2][4]

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Table 3: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₀ H ₁₃ FN ₂
Molecular Weight	180.22 g/mol [6]
Physical State	Solid or Liquid[4][7]
Boiling Point	150 °C at 3 mmHg[6]
Density	1.141 g/mL at 25 °C[6]
Flash Point	113 °C (235.4 °F) - closed cup[6]
Refractive Index	n _{20/D} 1.556[6]

Experimental Protocols: Safety and Handling

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling **1-(2-Fluorophenyl)piperazine**. The following PPE is recommended:

- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory.[2]
- Hand Protection: Wear chemical-impermeable gloves that have been inspected prior to use. [1][3]
- Skin and Body Protection: A lab coat or other suitable protective clothing should be worn.[2] For larger quantities or where there is a risk of splashing, a chemical-resistant apron or suit may be necessary.
- Respiratory Protection: In case of inadequate ventilation, or when dust or aerosols may be generated, a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK (EN14387) respirator filter) should be used.[2]

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[2][5]
- Avoid the formation of dust and aerosols.[1][3][8]

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[3\]](#)

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Store locked up.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Emergency Procedures

First Aid Measures

Table 4: First Aid Protocols

Exposure Route	Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration. Seek immediate medical attention.[1][2] Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention.[1][2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention.[1][2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[1][2]

Accidental Release

In the event of a spill, follow these steps:

- Evacuate: Evacuate non-essential personnel from the area.[1][3]
- Ventilate: Ensure adequate ventilation.[1][3]
- Contain: Prevent further leakage or spillage if it is safe to do so.[8] Do not let the product enter drains.[3]
- Absorb: For small spills, absorb with an inert, non-combustible material (e.g., sand, earth, vermiculite) and place in a suitable container for disposal.[3]
- Clean-up: Decontaminate the spill area.

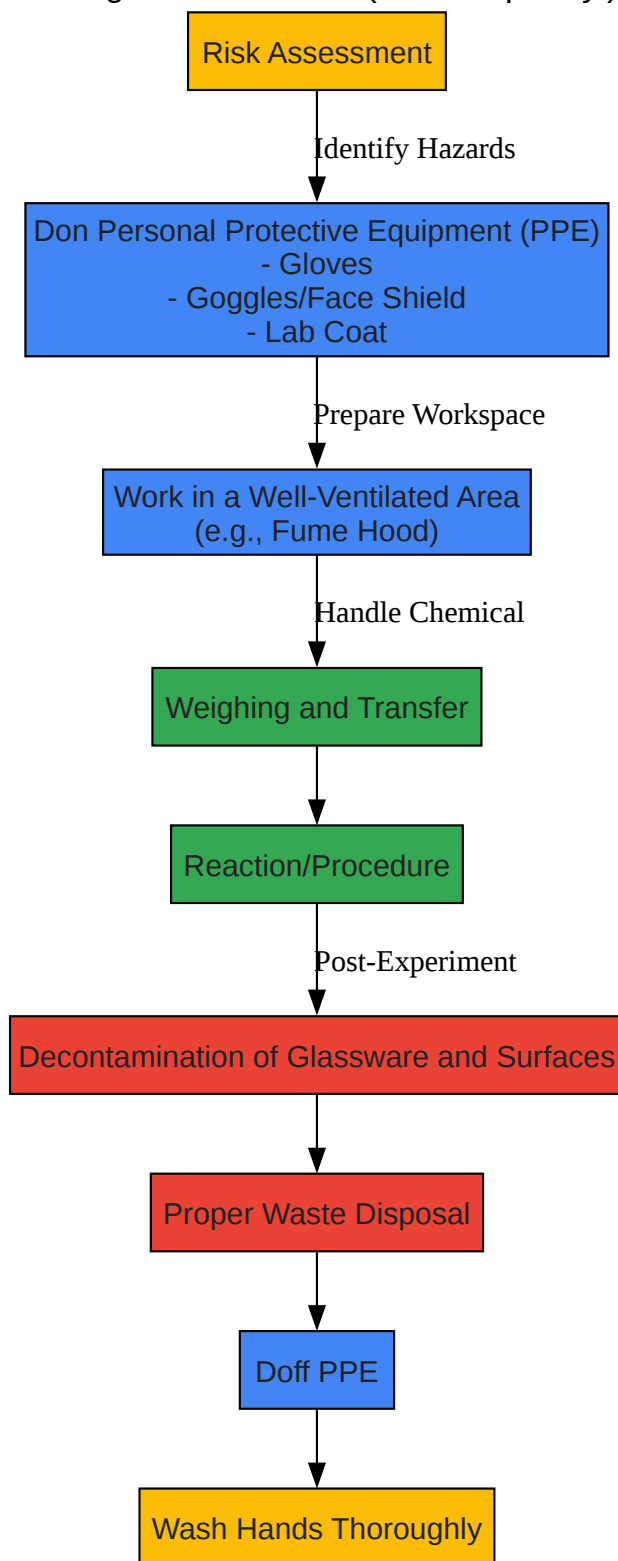
- Dispose: Dispose of the waste in accordance with local, state, and federal regulations.[\[1\]](#)

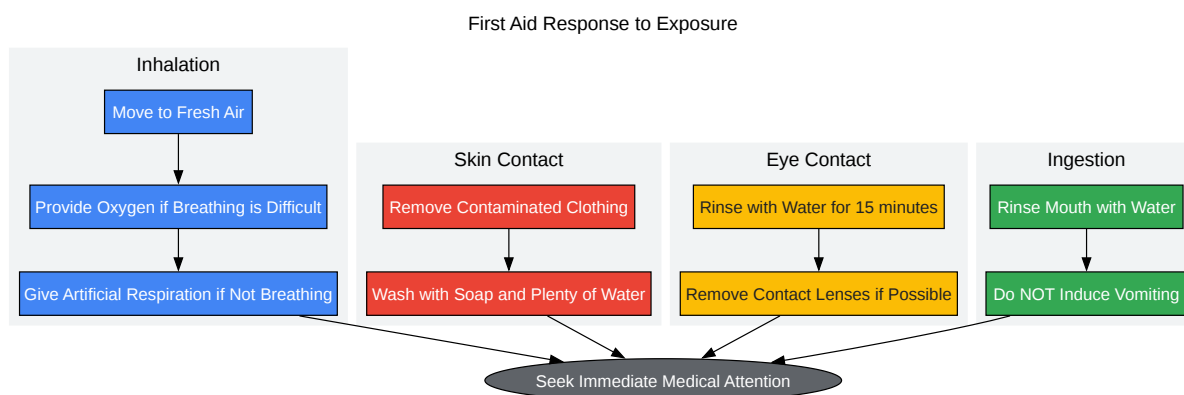
Fire Fighting

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[\[1\]](#)[\[2\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[2\]](#)

Visualizations

General Handling Workflow for 1-(2-Fluorophenyl)piperazine

[Click to download full resolution via product page](#)Caption: General handling workflow for **1-(2-Fluorophenyl)piperazine**.



[Click to download full resolution via product page](#)

Caption: First aid response workflow for exposure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. synquestlabs.com [synquestlabs.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. 1-(2-Fluorophenyl)piperazine | 1011-15-0 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]

- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. 1-(2-Fluorophenyl)piperazine 97 1011-15-0 [sigmaaldrich.com]
- 7. labproinc.com [labproinc.com]
- 8. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [1-(2-Fluorophenyl)piperazine safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089578#1-2-fluorophenyl-piperazine-safety-and-handling-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com